

# Causes for melting point depression in Cyclohexanone 2,4-dinitrophenylhydrazone crystals

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## Compound of Interest

Compound Name: *Cyclohexanone 2,4-dinitrophenylhydrazone*

Cat. No.: B073727

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## Technical Support Center: Cyclohexanone 2,4-dinitrophenylhydrazone Synthesis

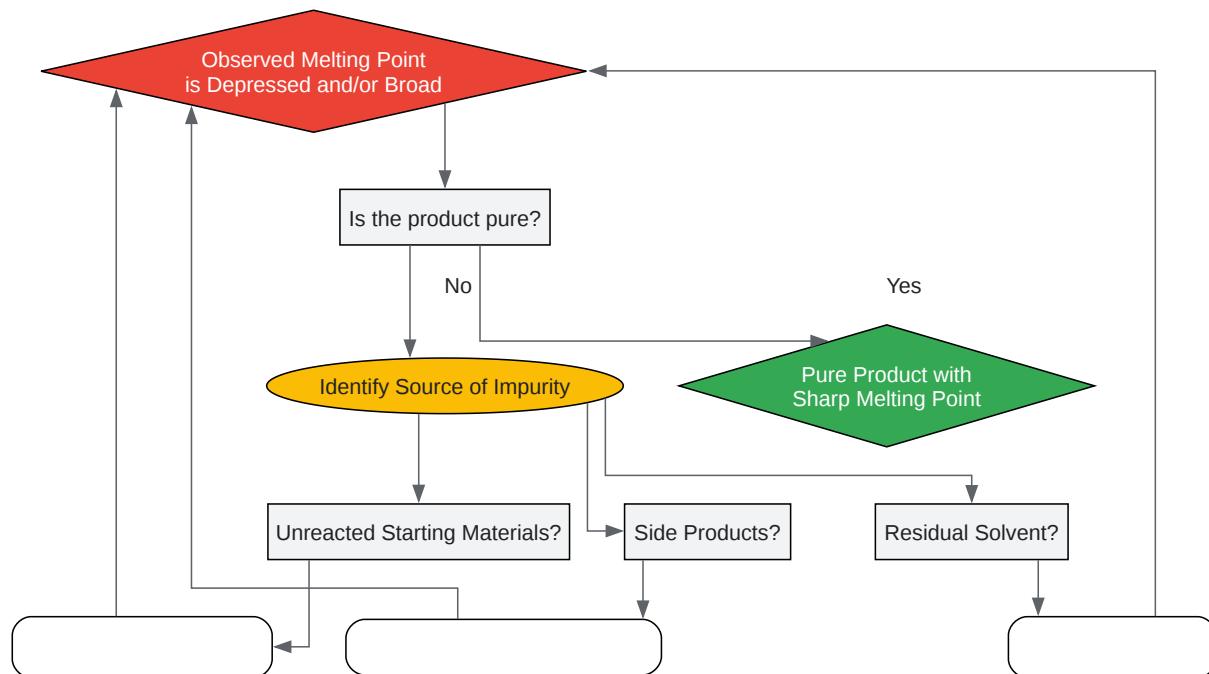
This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the synthesis and purification of **cyclohexanone 2,4-dinitrophenylhydrazone**, a common derivative used for the identification of cyclohexanone.

## Troubleshooting Guide

This guide addresses the primary issue of melting point depression observed in synthesized **cyclohexanone 2,4-dinitrophenylhydrazone** crystals. A depressed and broadened melting point range is a key indicator of impurities.

**Problem:** The observed melting point of the synthesized **cyclohexanone 2,4-dinitrophenylhydrazone** is lower than the literature value and/or melts over a broad range.

Initial Assessment Workflow:



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